

Comparative Guide: IR Characterization of 2-Methyloct-1-en-3-one

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Compound of Interest

Compound Name: 2-Methyloct-1-EN-3-one

CAS No.: 62055-65-6

Cat. No.: B14537218

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Executive Summary

2-Methyloct-1-en-3-one (CAS: 62055-65-6) is an

-unsaturated ketone featuring a methacryloyl warhead. In drug discovery, this structural motif serves as a "tuned" Michael acceptor—less reactive than unsubstituted vinyl ketones but more selective, making it a valuable scaffold for covalent probes and cysteine-targeting inhibitors.

The definitive spectroscopic signature of this molecule is the carbonyl (C=O) stretching frequency, which appears at a lower wavenumber than its saturated analogs due to

-electron conjugation. This guide analyzes that shift, provides a validated synthesis protocol, and compares the spectral performance against key alternatives.

Spectral Performance & Comparative Analysis

The carbonyl stretch is the most diagnostic feature in the IR spectrum of **2-methyloct-1-en-3-one**. The conjugation between the alkene (

) and the carbonyl (

) reduces the double-bond character of the carbonyl, lowering the force constant and thus the vibrational frequency.

Primary Data: Carbonyl Stretch Frequency[1][2]

- Target Frequency: 1675 – 1680 cm^{-1} (Neat/Liquid film)
- Intensity: Strong
- Band Shape: Sharp, occasionally showing a shoulder due to s-cis/s-trans conformational equilibrium.

Comparative Table: Conjugation & Substitution Effects

The following table contrasts **2-methyloct-1-en-3-one** with its saturated parent and unsubstituted analog to isolate the electronic and steric contributions to the IR signal.

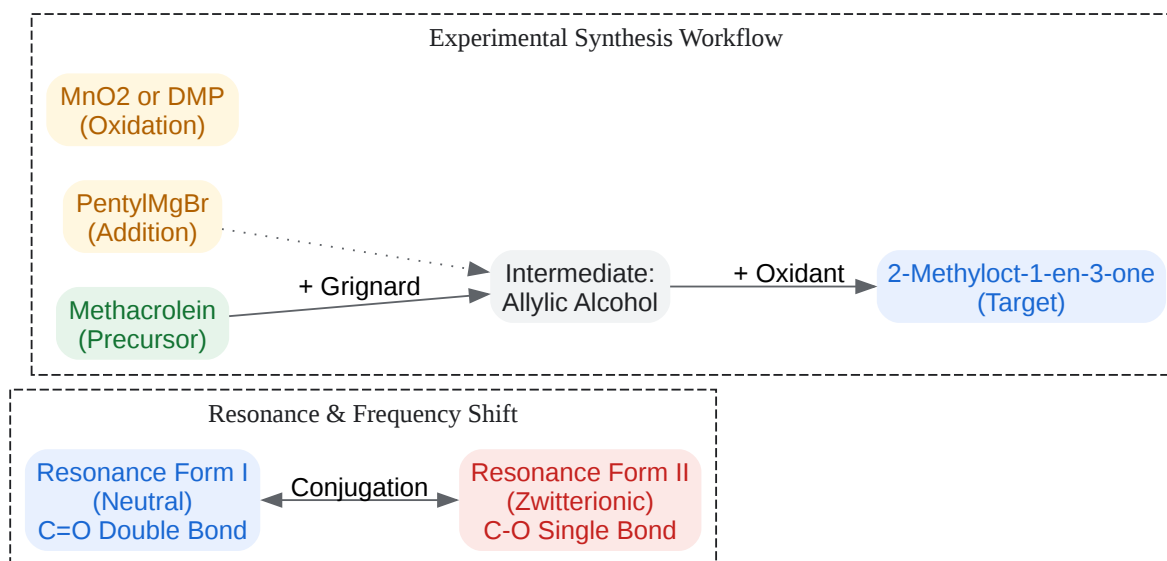
Compound	Structure Description	(cm^{-1})	Shift ()	Mechanistic Driver
2-Methyloctan-3-one	Saturated Analog	1715	Reference	Baseline for aliphatic ketones (no conjugation).
1-Octen-3-one	Unsubstituted Vinyl Ketone	1685	-30	Conjugation lowers bond order; high planarity maximizes overlap.
2-Methyloct-1-en-3-one	-Methyl Vinyl Ketone	1675–1680	-35 to -40	EDG (+I) effect of methyl group further polarizes C=O; slight steric twist may modulate shift.

Technical Insight: The

-methyl group acts as an electron-donating group (EDG). While steric bulk can theoretically twist the system out of planarity (raising frequency), the electronic donation typically dominates in small aliphatic systems, slightly lowering the frequency compared to the unsubstituted vinyl ketone.

Mechanistic Visualization

The frequency shift is governed by the resonance contribution of the single-bond character in the carbonyl group. The diagram below illustrates the resonance structures and the synthesis workflow.



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Caption: Left: Resonance hybrids reducing C=O bond order. Right: Validated synthetic pathway from methacrolein.

Experimental Protocols

To ensure reproducible spectral data, the compound must be synthesized with high purity, as residual alcohols or saturated ketones will obscure the diagnostic 1680 cm^{-1} region.

Protocol A: Synthesis of 2-Methyloct-1-en-3-one

Objective: Prepare analytical-grade sample for IR validation.

- Reagents:
 - Methacrolein (Freshly distilled to remove inhibitors).
 - Pentylmagnesium bromide (2.0 M in diethyl ether).
 - Manganese(IV) oxide (Activated) or Dess-Martin Periodinane (DMP).
 - Solvents: Anhydrous THF, Dichloromethane (DCM).
- Step 1: Grignard Addition
 - Flame-dry a 2-neck round-bottom flask under Argon.
 - Charge with Methacrolein (1.0 equiv) and anhydrous THF. Cool to -78°C .
 - Add Pentylmagnesium bromide (1.1 equiv) dropwise over 30 mins.
 - Allow warming to 0°C over 2 hours. Quench with saturated NH_4Cl .
 - Extract with ether, dry over MgSO_4 , and concentrate to yield 2-methyloct-1-en-3-ol.
- Step 2: Oxidation (The Critical Step)
 - Dissolve the intermediate alcohol in DCM.

- Add Activated MnO_2 (10 equiv). Note: MnO_2 is preferred over Jones reagent to prevent acid-catalyzed polymerization of the sensitive vinyl group.
- Stir vigorously at room temperature for 12–24 hours (monitor by TLC).
- Filter through a Celite pad to remove solids.
- Concentrate in vacuo. Purify via silica gel flash chromatography (Hexanes/EtOAc 95:5).

Protocol B: IR Data Acquisition

Objective: Obtain frequency data free from solvent interference.

- Sample Prep: Place 1 drop of the purified oil between two NaCl or KBr salt plates (Neat/Thin Film).
- Parameters:
 - Resolution: 4 cm^{-1}
 - Scans: 16 minimum
 - Range: $4000 - 600\text{ cm}^{-1}$
- Validation Criteria:
 - Pass: Distinct peak at $\sim 1675\text{--}1680\text{ cm}^{-1}$.
 - Fail: Peak $>1700\text{ cm}^{-1}$ (indicates saturation/impurity) or broad OH stretch $>3300\text{ cm}^{-1}$ (incomplete oxidation).

References

- National Institute of Standards and Technology (NIST). Infrared Spectrum of 3-Octanone, 2-methyl- (Saturated Analog). NIST Chemistry WebBook, SRD 69. [[Link](#)]
- PubChem.Compound Summary: **2-Methyloct-1-en-3-one**. National Library of Medicine. [[Link](#)]

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